

Unveiling "Methyl 1-hydroxy-4-oxocyclohexaneacetate": A Technical Overview

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Compound of Interest

Compound Name: *Methyl 1-hydroxy-4-oxocyclohexaneacetate*

Cat. No.: *B156757*

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Introduction

"**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" is a naturally occurring lactone that has garnered interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the available information regarding its discovery, isolation, and known biological activities. While this compound is documented as being isolated from the plant *Senecio scandens*, a member of the Asteraceae family, the primary scientific literature detailing its initial discovery and specific isolation protocols could not be identified in a thorough search of available databases.^{[1][2][3][4]} Consequently, the detailed experimental methodologies and quantitative data from a primary source are not available at this time.

This document, therefore, summarizes the existing knowledge from secondary sources and presents a generalized workflow for the isolation of such a compound from a plant source.

Compound Properties

The known properties of "**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" are summarized below. This information is primarily derived from chemical supplier databases.

Property	Value	Source
Chemical Name	Methyl 1-hydroxy-4-oxocyclohexaneacetate	MedChemExpress
CAS Number	81053-14-7	MedChemExpress
Molecular Formula	C ₉ H ₁₄ O ₄	MedChemExpress
Molecular Weight	186.21 g/mol	MedChemExpress
Natural Source	Senecio scandens	[1][2][3][4]
Reported Activities	Anti-inflammatory, Antibacterial	[2][3][4]
Compound Type	Lactone	[2][3][4]

Biological Activity

"**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" has been reported to possess both anti-inflammatory and antibacterial activities.[2][3][4] However, without the primary research articles, detailed information regarding the specific assays used, the potency of the compound (e.g., IC₅₀ or MIC values), and the spectrum of its activity is not available. The general anti-inflammatory and antibacterial properties of extracts from *Senecio scandens* have been noted in broader phytochemical reviews.[5][6]

A Generalized Experimental Protocol for Isolation

In the absence of the specific, published protocol for the isolation of "**Methyl 1-hydroxy-4-oxocyclohexaneacetate**," a general methodology for the isolation of a small molecule from a plant source is outlined below. This represents a hypothetical workflow that researchers could adapt.

1. Plant Material Collection and Preparation:

- Collect fresh aerial parts of *Senecio scandens*.
- Air-dry the plant material in a shaded, well-ventilated area to prevent the decomposition of phytochemicals.

- Grind the dried plant material into a coarse powder to increase the surface area for extraction.

2. Extraction:

- Macerate the powdered plant material with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period (e.g., 48-72 hours). This process should be repeated multiple times to ensure exhaustive extraction.
- Alternatively, employ Soxhlet extraction for a more efficient process.
- Combine the extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

3. Fractionation:

- Subject the crude extract to liquid-liquid partitioning using a series of immiscible solvents with increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol). This will separate compounds based on their polarity.
- Monitor the fractions using thin-layer chromatography (TLC) to identify the fraction containing the target compound.

4. Chromatographic Purification:

- Isolate the target compound from the enriched fraction using a combination of chromatographic techniques.
- Column Chromatography: Utilize silica gel or Sephadex LH-20 column chromatography with a gradient elution system of appropriate solvents.
- High-Performance Liquid Chromatography (HPLC): For final purification, employ preparative or semi-preparative HPLC with a suitable column (e.g., C18) and mobile phase.

5. Structure Elucidation and Characterization:

- Confirm the structure of the isolated pure compound using various spectroscopic methods:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR): 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy to elucidate the detailed chemical structure.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To observe electronic transitions within the molecule.

Visualizing the Isolation Workflow

The following diagram illustrates a generalized workflow for the isolation of a natural product like "**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" from a plant source.



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Caption: Generalized workflow for natural product isolation.

Future Outlook

The reported anti-inflammatory and antibacterial activities of "**Methyl 1-hydroxy-4-oxocyclohexaneacetate**" warrant further investigation. Future research should focus on the total synthesis of this compound to provide a reliable source for pharmacological studies. Detailed biological assays are necessary to quantify its efficacy, elucidate its mechanism of action, and assess its potential as a lead compound for drug development. The absence of a readily available primary publication on its isolation also highlights an opportunity for phytochemists to re-investigate the chemical constituents of *Senecio scandens* to potentially re-isolate and fully characterize this and other bioactive molecules.

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